

# In-Depth Technical Guide to the Health and Safety of Octaphenylcyclotetrasiloxane

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## Compound of Interest

Compound Name: Octaphenylcyclotetrasiloxane

Cat. No.: B1329330

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health and safety information currently available for **octaphenylcyclotetrasiloxane** (CAS No. 546-56-5). The information is compiled from various safety data sheets, toxicological databases, and scientific literature.

## Chemical and Physical Properties

**Octaphenylcyclotetrasiloxane** is a white, crystalline powder that is insoluble in water.<sup>[1]</sup> It is a cyclic siloxane with eight phenyl groups, which contribute to its high thermal stability.<sup>[2]</sup>

Property	Value	Source
Molecular Formula	C <sub>48</sub> H <sub>40</sub> O <sub>4</sub> Si <sub>4</sub>	[1]
Molecular Weight	793.17 g/mol	[1]
Appearance	White crystalline powder	[1]
Melting Point	198 - 205 °C	[2]
Boiling Point	334 °C	[3]
Flash Point	200 °C	[3]
Water Solubility	Insoluble	[3]
Vapor Pressure	Not available	[4]
Specific Gravity	Not available	[4]

## Toxicological Information

The available toxicological data for **octaphenylcyclotetrasiloxane** suggests a low order of acute toxicity. It is generally considered not to be a skin or eye irritant, nor is it classified as a genotoxic substance.[4] However, there are some concerns regarding potential reproductive effects and the effects of long-term inhalation of high concentrations of dust.[4]

Toxicological Endpoint	Result	Species	Method	Source
Acute Oral Toxicity (LD50)	> 4640 mg/kg	Rat	Not specified	
Skin Corrosion/Irritation	Not classified as an irritant. Animal models showed no adverse health effects or skin irritation following contact.	Rabbit (presumed)	Similar to OECD 404	[5]
Serious Eye Damage/Irritation	Not thought to be an irritant. Direct contact may cause transient discomfort.	Rabbit (presumed)	Similar to OECD 405	[5]
Genotoxicity (Ames Test)	No evidence of mutagenicity for siloxanes in general.	Not specified	Not specified	[4]
Genotoxicity (In Vitro Mammalian Cell Gene Mutation)	No evidence of genotoxicity for siloxanes in general.	Not specified	Not specified	[4]
Reproductive Toxicity	May possibly affect fertility (limited evidence).[4] Used as a negative control in a study where Octamethylcyclotetrasiloxane (D4) showed	Mouse	Gavage	[3]

estrogenic  
activity,  
octaphenylcyclot  
etrasiloxane  
produced no  
effects.

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## Experimental Protocols

Detailed methodologies for key toxicological assessments are based on internationally recognized OECD guidelines.

### Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

This test is designed to assess the potential of a substance to cause skin irritation or corrosion.

- Test System: Healthy young adult albino rabbits.
- Procedure: A small area of the rabbit's fur is clipped. The test substance (0.5 g for solids) is applied to the skin and covered with a porous gauze patch and non-irritating tape. The exposure period is typically 4 hours. After exposure, the patch is removed, and the skin is observed for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours, and up to 14 days if effects persist.[\[2\]](#)
- Scoring: The severity of erythema and edema is scored on a scale of 0 (no effect) to 4 (severe).

### Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

This test evaluates the potential of a substance to cause eye irritation or damage.

- Test System: Healthy young adult albino rabbits.
- Procedure: A single dose of the test substance (0.1 g for solids) is instilled into the conjunctival sac of one eye. The eyelids are held together for about one second. The other

eye serves as a control. The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after instillation, and observations may continue for up to 21 days.<sup>[6]</sup><sup>[7]</sup>

- Scoring: Lesions of the cornea (opacity), iris, and conjunctiva (redness, swelling) are scored numerically to provide an overall irritation score.

## Bacterial Reverse Mutation Test (Ames Test) (Based on OECD Guideline 471)

This in vitro test is used to detect gene mutations.

- Test System: Strains of *Salmonella typhimurium* and *Escherichia coli* that have pre-existing mutations rendering them unable to synthesize an essential amino acid (e.g., histidine).
- Procedure: The bacterial strains are exposed to the test substance at various concentrations, both with and without a metabolic activation system (S9 mix, derived from rat liver enzymes). The mixture is plated on a minimal agar medium lacking the essential amino acid.<sup>[8]</sup>
- Evaluation: If the test substance is a mutagen, it will cause a reverse mutation in the bacteria, allowing them to grow and form colonies on the minimal medium. The number of revertant colonies is counted and compared to the number of spontaneous revertant colonies in the control group.<sup>[8]</sup>

## In Vitro Mammalian Cell Gene Mutation Test (Based on OECD Guideline 476/490)

This in vitro assay detects gene mutations in mammalian cells.

- Test System: Established mammalian cell lines, such as mouse lymphoma L5178Y cells or Chinese hamster ovary (CHO) cells.
- Procedure: The cells are exposed to the test substance at a range of concentrations, with and without metabolic activation (S9 mix). After exposure, the cells are cultured for a period to allow for the expression of any induced mutations. The cells are then plated in a selective medium that allows only mutant cells to grow.

- Evaluation: The number of mutant colonies is counted, and the mutant frequency is calculated. A significant, dose-dependent increase in mutant frequency compared to the control indicates a positive result.

## Signaling Pathways and Mechanistic Insights

Currently, there is no direct evidence to suggest that **octaphenylcyclotetrasiloxane** interacts with specific signaling pathways. However, research on a related compound, octamethylcyclotetrasiloxane (D4), has indicated weak estrogenic activity. This activity is mediated through the estrogen receptor alpha (ER $\alpha$ ).<sup>[9]</sup> In a study where D4 demonstrated this estrogenic effect, **octaphenylcyclotetrasiloxane** was used as a negative control and did not elicit any such response, suggesting it does not interact with the estrogen receptor pathway in the same manner.<sup>[3]</sup><sup>[10]</sup>

The following diagram illustrates the general mechanism of estrogen receptor signaling, which has been studied in relation to other siloxanes but for which **octaphenylcyclotetrasiloxane** has shown no activity.

Caption: Estrogen receptor signaling pathway, not activated by **octaphenylcyclotetrasiloxane**.

## Occupational Exposure and Safety Precautions

Due to its nature as a powder, inhalation of dust is a primary occupational concern. Long-term exposure to high concentrations of dust may lead to changes in lung function.<sup>[4]</sup>

## Occupational Exposure Limits

No specific occupational exposure limits have been established for **octaphenylcyclotetrasiloxane**. However, limits for "Particulates Not Otherwise Regulated" (PNOR) or "Insoluble or Poorly Soluble" particles are often applied.

Jurisdiction	Limit Type	Value	Source
Canada (Ontario)	TWA	10 mg/m <sup>3</sup> (Inhalable)	[4]
Canada (Ontario)	TWA	3 mg/m <sup>3</sup> (Respirable)	[4]
Canada (British Columbia)	TWA	10 mg/m <sup>3</sup> (Total Dust)	[4]
US (Tennessee)	TWA	5 mg/m <sup>3</sup> (Respirable)	[4]
US (California)	PEL	5 mg/m <sup>3</sup> (Respirable)	[4]
US (Oregon)	PEL	10 mg/m <sup>3</sup> (Total Dust)	[4]
US (Oregon)	PEL	5 mg/m <sup>3</sup> (Respirable)	[4]

TWA: Time-Weighted Average; PEL: Permissible Exposure Limit

## Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Use in a well-ventilated area with local exhaust ventilation to minimize dust generation and exposure.[9]
- Eye/Face Protection: Wear safety glasses with side shields or chemical goggles.[4]
- Skin Protection: Wear protective gloves (e.g., neoprene or nitrile rubber) and clothing to prevent skin contact.[11]
- Respiratory Protection: If dust is generated, use a NIOSH-approved respirator for particulates.
- Hygiene Measures: Wash hands thoroughly after handling. Do not eat, drink, or smoke in work areas.[9]

## Storage and Disposal

- Storage: Store in a cool, dry, well-ventilated place away from incompatible materials such as strong oxidizing agents. Keep containers tightly closed.[9][12]

- Disposal: Dispose of waste in accordance with local, regional, and national regulations.[12]

## Fire and Explosion Hazard

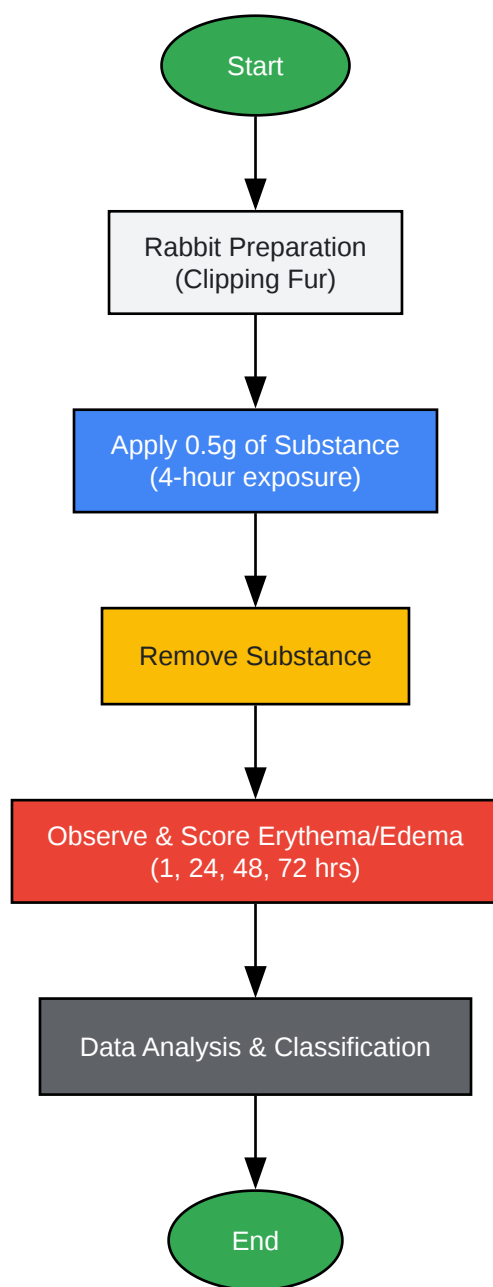
**Octaphenylcyclotetrasiloxane** is a combustible solid but does not easily propagate flame.[4]

Dust clouds may form an explosive mixture with air.[4]

- Extinguishing Media: Use foam, dry chemical powder, or carbon dioxide.[4]
- Hazardous Combustion Products: Carbon monoxide, carbon dioxide, and silicon dioxide.[12]

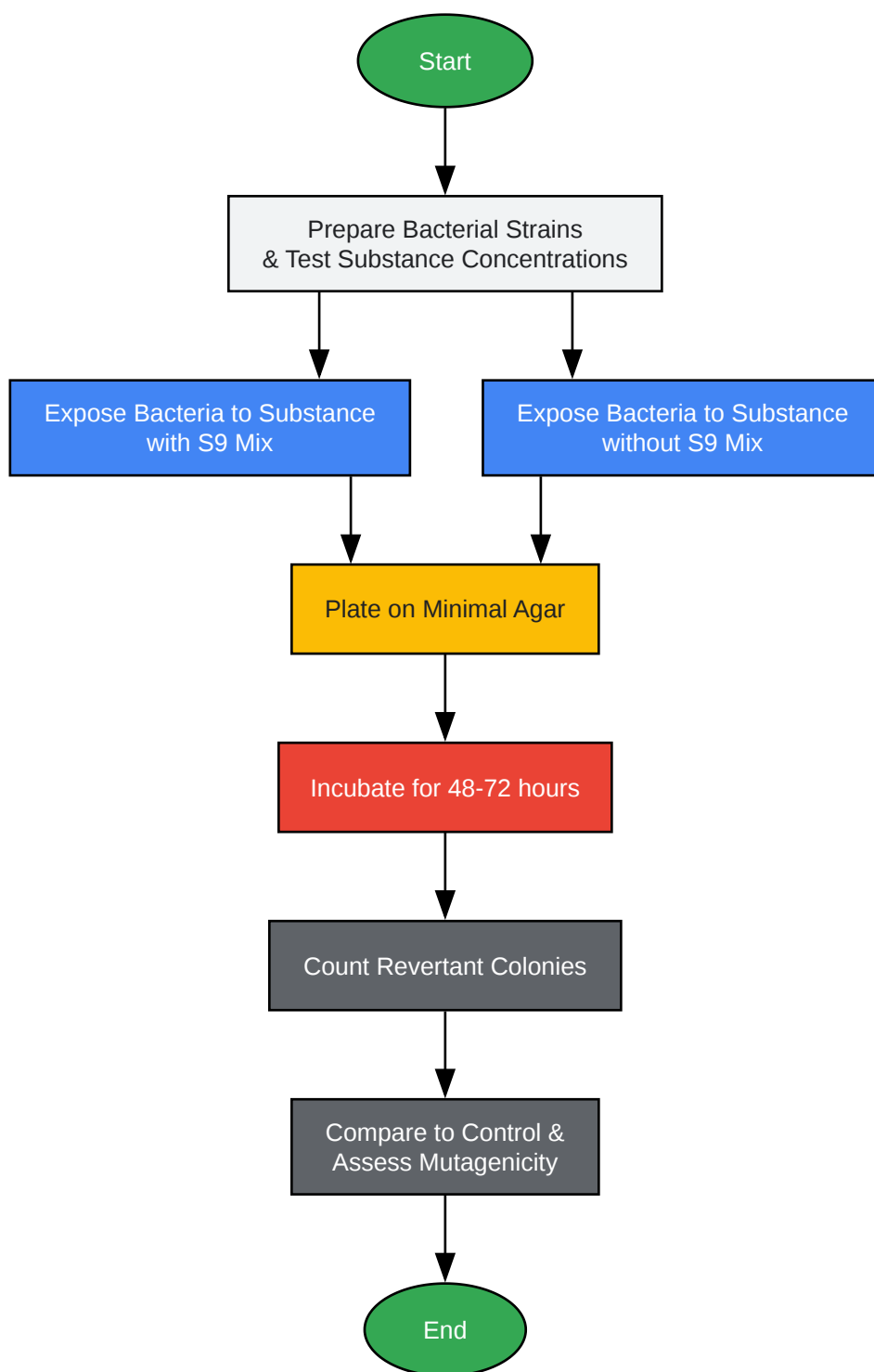
## Experimental Workflows

The following diagrams illustrate the general workflows for the key toxicological assessments.



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Caption: Workflow for Acute Dermal Irritation/Corrosion Testing (OECD 404).



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